

Application Note: Preparation of BKI-1369 Stock Solution with DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction **BKI-1369** is a potent and selective bumped kinase inhibitor (BKI). It primarily targets calcium-dependent protein kinase 1 (CDPK1), an essential enzyme for the motility, invasion, and replication of various apicomplexan parasites.[1][2] This selectivity for parasite kinases over their mammalian counterparts makes **BKI-1369** a promising therapeutic candidate for diseases like cryptosporidiosis and cystoisosporosis.[3][4] Proper preparation of a stock solution is the first critical step for accurate and reproducible in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for **BKI-1369** due to its high solubilizing capacity for organic molecules.[5][6] This document provides a detailed protocol for the preparation, storage, and handling of a **BKI-1369** stock solution in DMSO.

BKI-1369 Properties and Specifications

A summary of the key quantitative data for **BKI-1369** is presented below. This information is crucial for accurate calculations and preparation of stock solutions.



Property	Value	Reference(s)
Molecular Formula	C23H27N7O	[7][8][9]
Molecular Weight	417.51 g/mol	[7][8][10]
Appearance	White to off-white solid	[9]
Solubility in DMSO	≥ 50 mg/mL (approx. 119.76 mM)	[5][9]
Storage (Powder)	Up to 2 years at -20°C	[8][10]
Storage (DMSO Stock)	6 months at -80°C; 1 month at -20°C	[5][8]

Experimental Protocol: Preparing a 10 mM BKI-1369 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **BKI-1369** in DMSO. This concentration is commonly used for initial dilutions in various experimental setups.

2.1. Materials and Equipment

- **BKI-1369** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO) (use a new, sealed bottle to avoid moisture)[5][6]
- Analytical balance
- · Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)[5][11]



 Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

2.2. Safety Precautions

- Handle **BKI-1369** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin and eye contact.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **BKI-1369** and DMSO before starting the procedure.

2.3. Stock Solution Calculation

To prepare a stock solution of a specific concentration (molarity), use the following formula:

Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol)

Example Calculation for a 10 mM Stock Solution in 1 mL of DMSO:

- Mass (mg) = 10 mM x 1 mL x 417.51 g/mol
- Mass (mg) = 4.1751 mg

The table below provides calculations for preparing common stock concentrations.

Desired Stock Concentration (mM)	Volume of DMSO (mL)	Mass of BKI-1369 Required (mg)
1	1	0.418
10	1	4.18
20	1	8.35
50	1	20.88
10	5	20.88



2.4. Step-by-Step Preparation Procedure

- Equilibration: Allow the vial containing **BKI-1369** powder to equilibrate to room temperature for at least 1 hour before opening to prevent condensation.[8]
- Weighing: Carefully weigh the required amount of BKI-1369 powder (e.g., 4.18 mg for 1 mL of a 10 mM solution) and place it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of high-purity DMSO (e.g., 1 mL) to the vial containing the powder.
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (If Necessary): If the compound does not fully dissolve, place the vial in an ultrasonic water bath for 5-10 minutes.[5] Gentle warming up to 50°C can also be applied if precipitation persists, but avoid overheating.[11]
- Verification: Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Labeling: Clearly label the vial with the compound name, concentration, solvent, and preparation date.

2.5. Storage and Handling of Stock Solution

- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.[8]
- Long-term Storage: For long-term storage, keep the aliquots at -80°C for up to 6 months.[5]
 [10]
- Short-term Storage: For short-term storage, -20°C is suitable for up to one month.[5][8]
- Working Dilutions: When preparing working solutions for cell-based assays, it is
 recommended to first perform serial dilutions of the DMSO stock in DMSO before making the
 final dilution into your aqueous buffer or cell culture medium.[6] This minimizes the risk of the



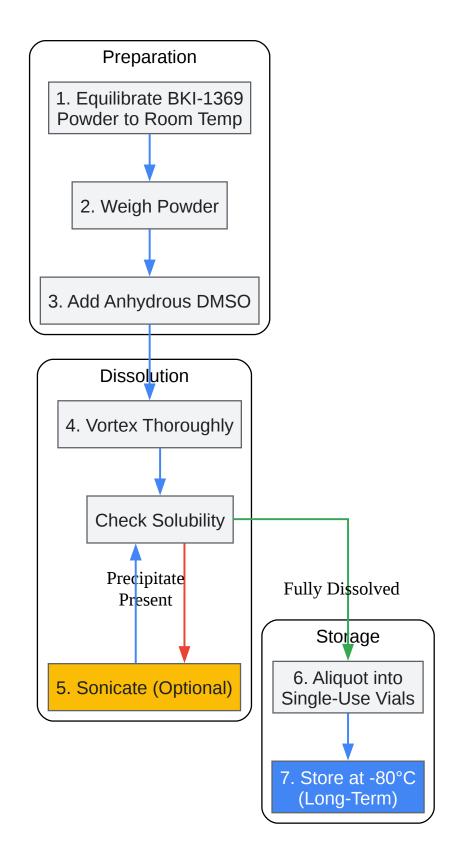
compound precipitating out of solution.[6][12] The final concentration of DMSO in the assay should typically be kept below 0.1% to prevent cellular toxicity.[12]

Visualized Workflows and Pathways

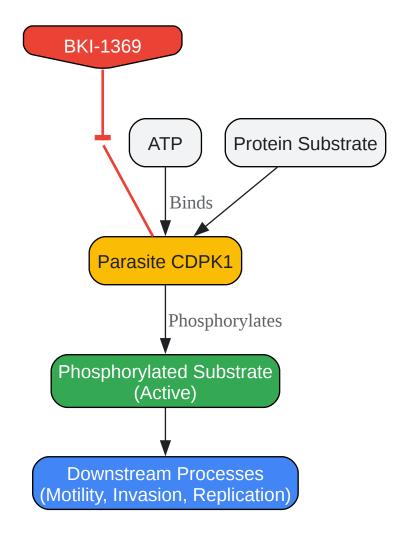
3.1. Experimental Workflow Diagram

The following diagram illustrates the logical flow of the **BKI-1369** stock solution preparation protocol.









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